

characterization techniques for ProMPi FSI electrolytes

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Compound of Interest

Compound Name: *1-Methyl-1-propylpiperidinium bis(fluorosulfonyl)imide*

CAS No.: 911303-46-3

Cat. No.: B1435769

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Application Note: Advanced Characterization of ProMPi FSI Electrolytes

Part 1: Executive Summary & Strategic Context

ProMPi FSI (**1-Methyl-1-propylpiperidinium bis(fluorosulfonyl)imide**) represents a premier class of ionic liquids (ILs) distinguished by its wide electrochemical stability window (>5.0 V vs Li/Li⁺), low flammability, and high ionic conductivity.^[1] While primarily engineered for high-voltage Lithium-Metal and Lithium-Ion batteries, its unique solvation properties also attract interest in pharmaceutical synthesis and drug delivery systems (e.g., as a green solvent or stabilizing medium).^[1]

Effective deployment of ProMPi FSI requires a rigorous characterization regime.^[1] Impurities such as water, halides, or unreacted precursors can catalytically decompose the FSI anion or corrode current collectors, leading to catastrophic device failure. This guide outlines a "Self-Validating" characterization workflow, moving from fundamental purity verification to functional electrochemical qualification.

Part 2: Characterization Workflow & Logic

To ensure scientific integrity, characterization must follow a causal sequence: Purity

Physical Properties

Electrochemical Performance. Testing electrochemical performance on impure material yields non-reproducible artifacts, not data.

Phase I: Structural & Purity Verification

Objective: Quantify contaminants that degrade performance (e.g.,

- ,
- ,
-).
- Nuclear Magnetic Resonance (NMR):
 - H NMR (400 MHz+): Verifies the integrity of the Piperidinium cation (propyl/methyl groups).[1] Key diagnostic: Absence of peaks associated with unreacted amine precursors.[1]
 - F NMR: Critical for FSI anion purity.[1] Checks for hydrolysis products (e.g.,
or
) which indicate anion degradation.[1]
- Karl Fischer Titration (Coulometric):
 - Requirement: Water content must be < 20 ppm for battery grade.[1]
 - Mechanism: Water reacts with Li-salts (e.g., LiPF₆ or LiFSI) to form HF, which etches cathode materials.[1]
- Ion Chromatography (IC):
 - Target: Halides (
,
) < 1 ppm.[1] Halides cause anodic corrosion on Aluminum current collectors at high voltages (>3.5 V).[1]

Phase II: Thermal & Transport Physics

Objective: Define the operating temperature window and ion mobility.

- Differential Scanning Calorimetry (DSC):
 - Protocol: Cool to -100°C , then heat at $5\text{-}10^{\circ}\text{C}/\text{min}$.
 - Key Metrics: Glass transition temperature () and Melting point ().
[1] ProMPi FSI typically exhibits a near room temperature (approx. $10\text{-}20^{\circ}\text{C}$ depending on purity) or supercooling behavior.
[1] Lower correlates with better low-temperature conductivity.[1]
- Thermogravimetric Analysis (TGA):
 - Protocol: Ramp $10^{\circ}\text{C}/\text{min}$ under .
 - Metric: (onset of decomposition).[1] ProMPi FSI is stable up to $\sim 300^{\circ}\text{C}$, making it safer than carbonate electrolytes.
- Viscosity & Density (Rheometry):
 - Measured at 25°C to 80°C . High viscosity impedes ion transport.[1] ProMPi FSI is more viscous than carbonates but less than many Pyrrolidinium equivalents.[1]

Phase III: Electrochemical Qualification

Objective: Validate stability against voltage stress.

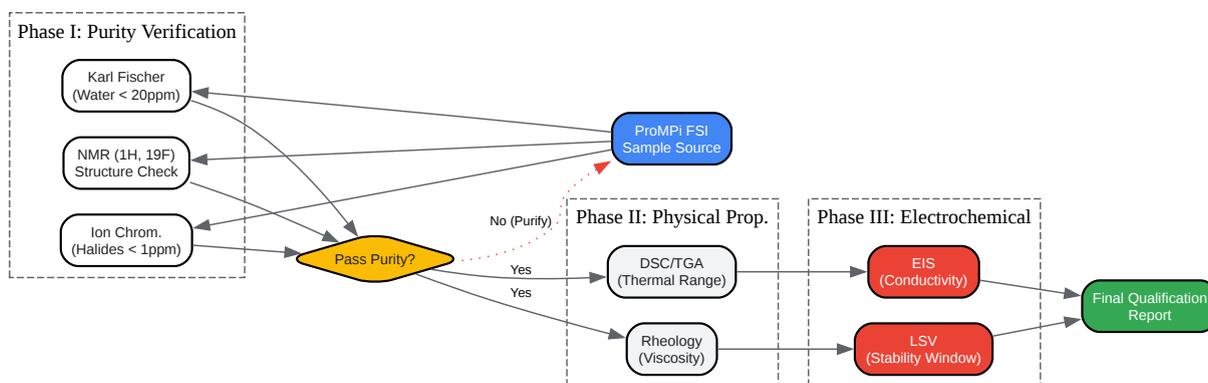
- Electrochemical Impedance Spectroscopy (EIS): Determines Ionic Conductivity (

).[1]

- Linear Sweep Voltammetry (LSV): Determines the Electrochemical Stability Window (ESW). [1]
- Li Transference Number (): Measured via the Bruce-Vincent method (combination of DC polarization and AC impedance).[1]

Part 3: Visualization of Characterization Logic

The following diagram illustrates the critical path for qualifying ProMPi FSI. Note the "Stop/Go" decision gates based on purity.



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Figure 1: Step-wise characterization workflow. Purity verification is a mandatory gate before functional testing.

Part 4: Detailed Experimental Protocols

Protocol A: Ionic Conductivity via EIS

Rationale: Conductivity is the primary performance metric. EIS separates bulk resistance from electrode polarization.[1]

Materials:

- Potentiostat (e.g., BioLogic VMP3 or Autolab).[1]
- Conductivity Cell: Dip-type probe with Pt electrodes or a sealed coin cell with blocking electrodes (Stainless Steel/Stainless Steel).[1]
- Temperature chamber ($\pm 0.1^\circ\text{C}$ control).

Step-by-Step:

- Cell Assembly: Assemble the cell in an Argon-filled glovebox (ppm). Ensure no bubbles are trapped between electrodes.[1]
- Thermal Equilibration: Place cell in the temperature chamber. Allow 1 hour equilibration at each temperature step (e.g., 25°C , 40°C , 60°C).
- Parameters:
 - Mode: Potentiostatic EIS (PEIS).[1]
 - Amplitude: 10 mV (ensure linear response).
 - Frequency Range: 1 MHz to 1 Hz (or 0.1 Hz).[1]
- Analysis:
 - Plot the Nyquist diagram ($-\text{Im}(Z)$ vs $\text{Re}(Z)$).[1]
 - Identify the high-frequency intercept with the real axis ().[1] This value is the Bulk Resistance ().[1]

- Calculation:

- [1]

- Where

is the cell constant (

) determined using a KCl standard solution.[1]

Protocol B: Electrochemical Stability Window (LSV)

Rationale: Determines the voltage limits before the electrolyte degrades.

Materials:

- 3-Electrode Swagelok or Beaker Cell.[1]
- Working Electrode (WE): Platinum (Pt) disk or Glassy Carbon (inert).[1]
- Counter Electrode (CE): Platinum wire or Lithium foil.[1]
- Reference Electrode (RE): Lithium metal () or Ag/Ag⁺ (if non-aqueous reference is used, calibrate to Fc/Fc⁺).[1] Note: Li metal is preferred for battery relevance.

Step-by-Step:

- Cleaning: Polish WE with alumina slurry (0.05 μm), sonicate in ethanol/water, and dry.[1]
- Assembly: Assemble in Argon glovebox.
- Anodic Sweep (Oxidation):
 - OCV
 - 6.0 V vs
 - [1]

- Scan Rate: 0.1 mV/s to 1.0 mV/s (Slow scan rates are more sensitive to decomposition).
[1]
- Cathodic Sweep (Reduction):
 - OCV

-0.5 V vs

.[1]
- Determination:
 - The stability limit is defined as the voltage where current density exceeds a cutoff (commonly 0.1 mA/cm² or the onset of a rapid exponential rise).

Part 5: Data Summary & Expectations

The following table summarizes typical properties of high-purity ProMPi FSI compared to a standard Pyrrolidinium analog (

FSI).

Property	ProMPi FSI (Piperidinium)	Pyr13 FSI (Pyrrolidinium)	Significance
Molecular Weight	322.35 g/mol	308.36 g/mol	Affects density and molar volume.[1]
Melting Point ()	~10 - 15°C	-10°C to -18°C	is often liquid at lower T; ProMPi may crystallize near RT.[1]
Viscosity (25°C)	~50 - 70 cP	~30 - 45 cP	Lower viscosity = Higher ion mobility.[1] ProMPi is slightly more viscous.[1]
Conductivity (25°C)	~3 - 5 mS/cm	~5 - 8 mS/cm	High conductivity is crucial for high-rate battery cycling.[1]
Anodic Stability	> 5.2 V vs Li/Li ⁺	> 5.0 V vs Li/Li ⁺	Piperidinium rings often show slightly superior anodic stability.[1]
Water Content	< 20 ppm (Spec)	< 20 ppm (Spec)	Critical for SEI formation and preventing HF generation.[1]

Note: Values depend heavily on salt concentration (e.g., 1M LiFSI in ProMPi FSI) and temperature.

Part 6: References

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